

Personal protective equipment for handling Benzoylacetonitrile

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Compound of Interest

Compound Name: Benzoylacetonitrile

Cat. No.: B015868

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Essential Safety and Handling Guide for Benzoylacetonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Benzoylacetonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and mitigate risks.

Benzoylacetonitrile is a chemical compound that presents several hazards. It is harmful if swallowed, inhaled, or in contact with skin.^{[1][2]} It is also known to cause serious skin and eye irritation.^{[1][2]} Adherence to the following safety measures is critical to minimize exposure and ensure a safe laboratory environment.

Hazard and Safety Data

The following table summarizes the key hazard information for **Benzoylacetonitrile**.

Hazard Classification	GHS Hazard Statement	Precautionary Statement Codes
Acute Oral Toxicity, Category 4	H302: Harmful if swallowed	P301 + P312 + P330
Acute Dermal Toxicity, Category 4	H312: Harmful in contact with skin	P302 + P352 + P312
Acute Inhalation Toxicity, Category 4	H332: Harmful if inhaled	P304 + P340 + P312
Skin Irritation, Category 2	H315: Causes skin irritation	P332 + P313
Eye Irritation, Category 2	H319: Causes serious eye irritation	P305 + P351 + P338, P337 + P313
Specific target organ toxicity — single exposure, Category 3	H335: May cause respiratory irritation	P261, P271

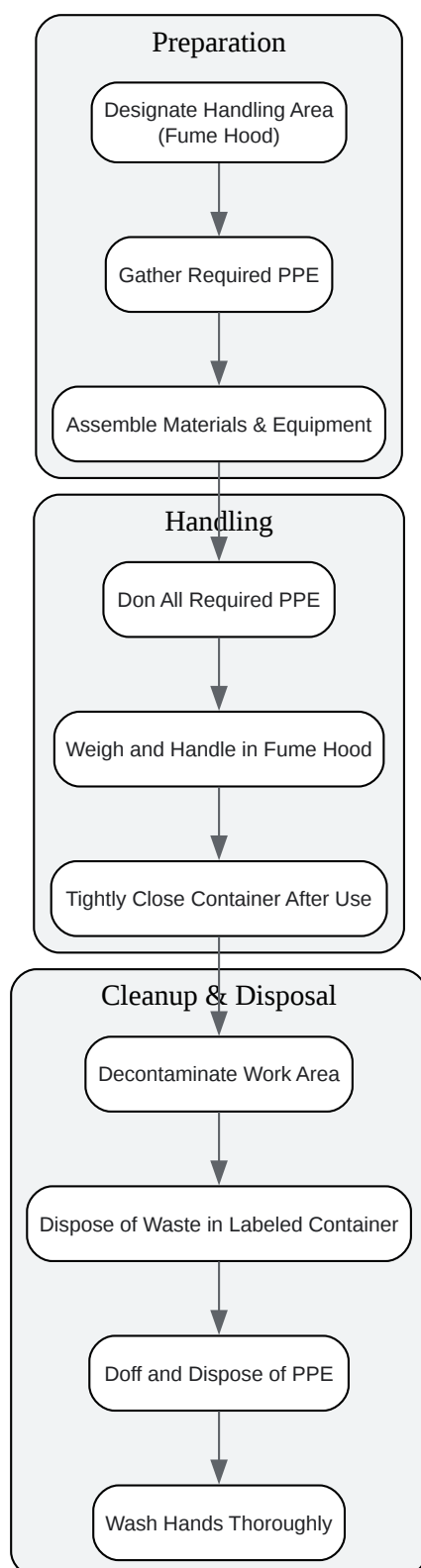
Personal Protective Equipment (PPE)

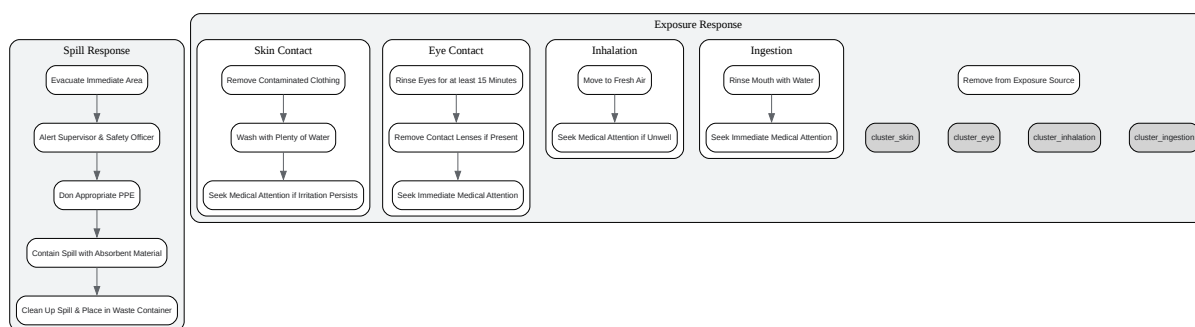
The following personal protective equipment is mandatory when handling **Benzoylacetonitrile** to prevent exposure.

Protection Type	Required Equipment	Specifications
Eye and Face Protection	Safety glasses with side-shields or chemical goggles.	Must comply with EN 166, AS/NZS 1337.1, or equivalent national standards.[3]
Skin Protection	Chemical-resistant, impervious gloves.	Check with the glove manufacturer for breakthrough times for Benzoylacetonitrile. [4]
Protective clothing.	Should be selected based on the task being performed and the risks involved.[4]	
Respiratory Protection	Dust mask.	A type N95 (US) or equivalent respirator is recommended.

Operational Plan for Handling Benzoylacetoneitrile

A systematic approach to handling **Benzoylacetoneitrile** is crucial for safety. The following workflow outlines the necessary steps from preparation to disposal.





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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]

- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. buyat.ppg.com [buyat.ppg.com]
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